

Structural Elucidation of Pyrimidine-Scaffolded Amino Alcohols: A Comprehensive NMR Guide

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Compound of Interest

Compound Name: 3-Amino-2-methyl-1-(pyrimidin-4-yl)propan-1-ol

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Executive Summary & Strategic Approach

The structural elucidation of **3-Amino-2-methyl-1-(pyrimidin-4-yl)propan-1-ol** presents a multi-faceted challenge common in kinase inhibitor development. This molecule contains a basic primary amine, a potentially acidic pyrimidine ring, and two adjacent chiral centers (

and

).

The primary analytical risks are:

- Proton Exchange: Rapid exchange of hydroxyl (-OH) and amine (-NH) protons in standard solvents (CDCl₃), obscuring scalar coupling data.
- Stereochemical Ambiguity: The existence of two diastereomers (syn and anti) requires precise conformational analysis.

- **Tautomeric/Protonation States:** The pyrimidine ring nitrogens are sensitive to pH, affecting chemical shifts.

The Core Directive: We will move beyond simple assignment to a mechanistic elucidation. We will utilize solvent-controlled hydrogen bonding to "lock" the flexible propyl chain, allowing us to read the relative stereochemistry directly from scalar couplings (

) and NOE contacts.

Sample Preparation & Solvent Strategy

The choice of solvent is not merely about solubility; it is a tool to manipulate molecular dynamics.

Solvent	Role in Elucidation	Critical Protocol
DMSO-	Primary. High viscosity and H-bond accepting nature slow down proton exchange. Crucial for observing -OH coupling ().	Dry sample >4h under high vacuum. Trace acid/water catalyzes exchange, collapsing doublets to singlets.
CDCl	Secondary. Promotes intramolecular H-bonding (OH N) in the propyl chain.	Use for NOE experiments to observe "locked" conformers.
D	Validation. Identifies exchangeable protons.	Add 1 drop D
O Shake		O to DMSO tube. OH/NH signals disappear; -protons simplify.

1D NMR Analysis: The Foundation

Expected H NMR Spectrum (DMSO-)

The pyrimidine ring induces significant deshielding (ring current effect) on the

proton.

- Pyrimidine Region (7.0 - 9.2 ppm):
 - H2 (s, 1H): Most deshielded (~9.1 - 9.3 ppm) due to flanking nitrogens.
 - H6 (d, 1H): ~8.6 - 8.8 ppm. Couples to H5.
 - H5 (d, 1H): ~7.4 - 7.6 ppm. Upfield due to resonance donation from the alkyl attachment at C4.
 - Diagnostic:

Hz is characteristic of pyrimidines.
- Aliphatic Region (0.8 - 5.5 ppm):
 - OH (d, 1H): ~5.0 - 5.5 ppm. Visible only in dry DMSO.
 - H1 (dd or ddd, 1H): ~4.5 - 4.8 ppm. Benzylic-like position.
 - H3a/H3b (m, 2H): ~2.6 - 2.9 ppm. Diastereotopic due to adjacent chiral center C2.
 - H2 (m, 1H): ~2.0 - 2.2 ppm. The "multiplet of complexity" coupling to H1, H3a, H3b, and Methyl.
 - Methyl (d, 3H): ~0.8 - 1.0 ppm.

H- N HMBC: The "Expert" Verification

Often overlooked,

N detection is the gold standard for heterocycles.

- Target: Verify the attachment is at Pyrimidine C4, not C2 or C6.
- Observation: In a

HMBC, the alkyl protons (

) will show a strong 3-bond correlation to the pyrimidine nitrogens.

- If attached at C4:

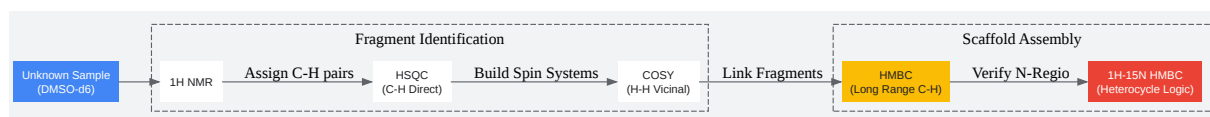
correlates strongly to N3 and weakly/none to N1.

- If attached at C2:

would correlate equally to N1 and N3 (symmetry).

2D Connectivity Workflow

The following diagram illustrates the logical flow for connecting the fragments.



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Figure 1: The connectivity workflow ensures no assumptions are made about the pyrimidine attachment point.

Protocol: 2D Experiment Setup

- COSY: Use a 45° mixing pulse (COSY-45) to minimize diagonal peaks and clarify the coupling between

and

.

- HSQC: Multiplicity-edited (DEPT-135 style).

and

phases positive (red);

phases negative (blue). This immediately distinguishes the methylene (negative) from the methine (positive).

- HMBC: Set long-range delay for 8 Hz (). Look for the critical correlation: Pyrimidine C4 () H1.

Stereochemical Elucidation (The Core Challenge)

This is the most critical section. The molecule has two chiral centers, leading to two possible diastereomers: syn (erythro) and anti (threo).

The "Locked Conformation" Hypothesis

In non-polar solvents (or concentrated solutions), 1,3-amino alcohols often form an intramolecular Hydrogen Bond (IHB) between the hydroxyl proton and the amine nitrogen, forming a pseudo-6-membered chair-like ring.

J-Coupling Analysis ()

The magnitude of the vicinal coupling constant between

and

is governed by the Karplus equation and the dihedral angle.

- Anti-isomer (Threo): In the H-bonded chair conformation, and are typically anti-periplanar (180° dihedral).
 - Result: Large coupling constant: Hz.

- Syn-isomer (Erythro): In the H-bonded chair conformation,

and

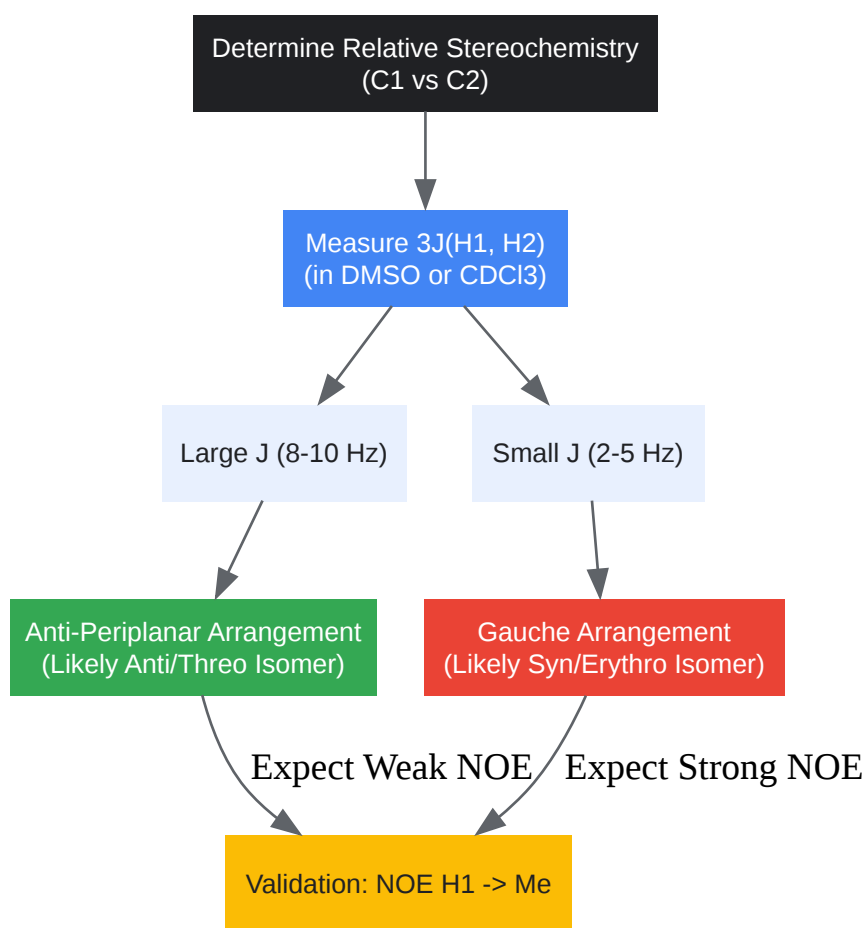
are typically gauche (60° dihedral).
 - Result: Small coupling constant:

Hz.

NOE/ROESY Validation

To confirm the J-coupling evidence, perform a 1D-NOESY (selective excitation).

- Irradiate H1:
 - If Syn: Strong NOE to Methyl group (they are on the same face).
 - If Anti: Strong NOE to H2; Weak/No NOE to Methyl.



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Figure 2: Decision tree for assigning relative stereochemistry based on scalar coupling and NOE data.

Advanced Verification: Mosher's Method (Optional)

If the J-coupling is ambiguous (e.g., ~6 Hz due to conformational averaging), you must determine the Absolute Configuration using Mosher's Method.

- Derivatize the alcohol with
 - and
 - MTPA chloride.
- Analyze

values for protons flanking the chiral center (

, Methyl, Pyrimidine-H5).

- A consistent pattern of positive/negative shifts confirms the absolute stereochemistry at C1.

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